

Technical Guide: 4-Methylanisole-d4 Certified Reference Material

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Compound of Interest

Compound Name: 4-Methylanisole-d4

Cat. No.: B1428312

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Disclaimer: This technical guide has been compiled based on publicly available data for 4-Methylanisole and its deuterated analog from various chemical suppliers and scientific databases. As of the time of this writing, a specific National Institute of Standards and Technology (NIST) reference material for **4-Methylanisole-d4** was not identified. Therefore, this document describes a representative certified reference material and provides typical analytical data and methodologies. All quantitative data should be confirmed with the Certificate of Analysis provided by the specific supplier.

Introduction

4-Methylanisole-d4 is the deuterated form of 4-Methylanisole, a naturally occurring compound found in various essential oils. In the pharmaceutical and drug development sectors, deuterated compounds like **4-Methylanisole-d4** are invaluable as internal standards for quantitative analysis by mass spectrometry. The substitution of hydrogen with deuterium atoms provides a distinct mass shift, allowing for precise differentiation between the analyte and the internal standard without significantly altering the chemical properties. This guide provides an in-depth overview of the physical, chemical, and analytical data for a representative **4-Methylanisole-d4** certified reference material.

Physicochemical Properties

The fundamental physicochemical properties of **4-Methylanisole-d4** are summarized in the table below. These values are critical for its proper handling, storage, and application in experimental settings. Data for the non-deuterated analog is provided for comparison.

Property	4-Methylanisole-d4	4-Methylanisole (for comparison)
Molecular Formula	C ₈ H ₆ D ₄ O	C ₈ H ₁₀ O
Molecular Weight	126.19 g/mol [1][2][3]	122.16 g/mol [4]
CAS Number	350818-57-4	104-93-8
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid
Boiling Point	174 °C (lit.)	175.5 °C at 760 mm Hg
Density	~1.0 g/mL at 25 °C (lit.)	0.969 g/mL at 25 °C (lit.)
Refractive Index	Not specified	n ₂₀ /D 1.511 (lit.)
Solubility	Soluble in most organic solvents	Insoluble in water; soluble in ether, ethanol, and chloroform

Analytical Specifications

A certified reference material of **4-Methylanisole-d4** is expected to meet stringent purity criteria. The following table outlines typical specifications.

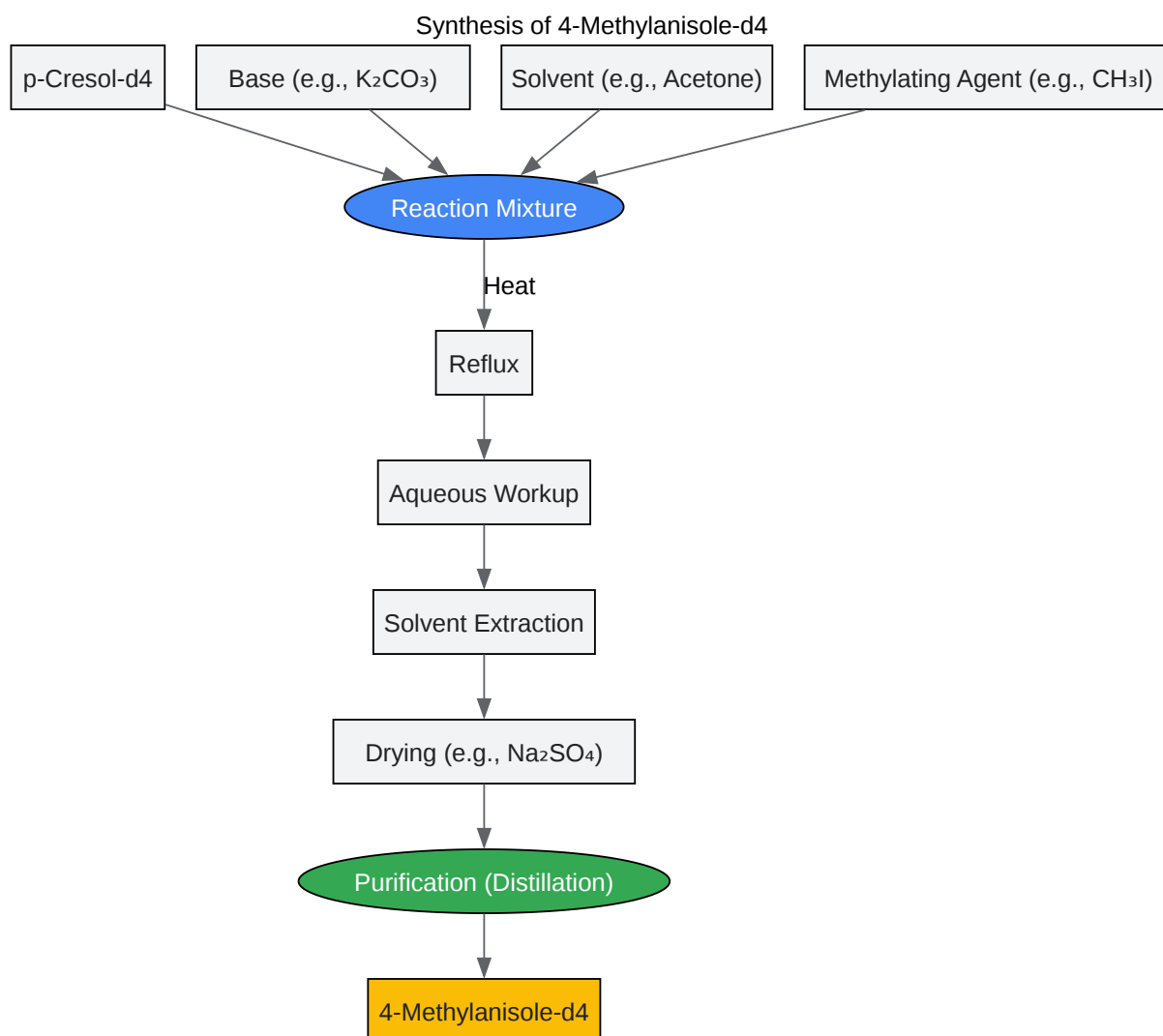
Parameter	Specification
Chemical Purity (by GC-FID)	≥ 98.5%
Isotopic Purity (by MS)	≥ 98 atom % D
Identity	Conforms to structure by ¹ H NMR, ¹³ C NMR, and MS

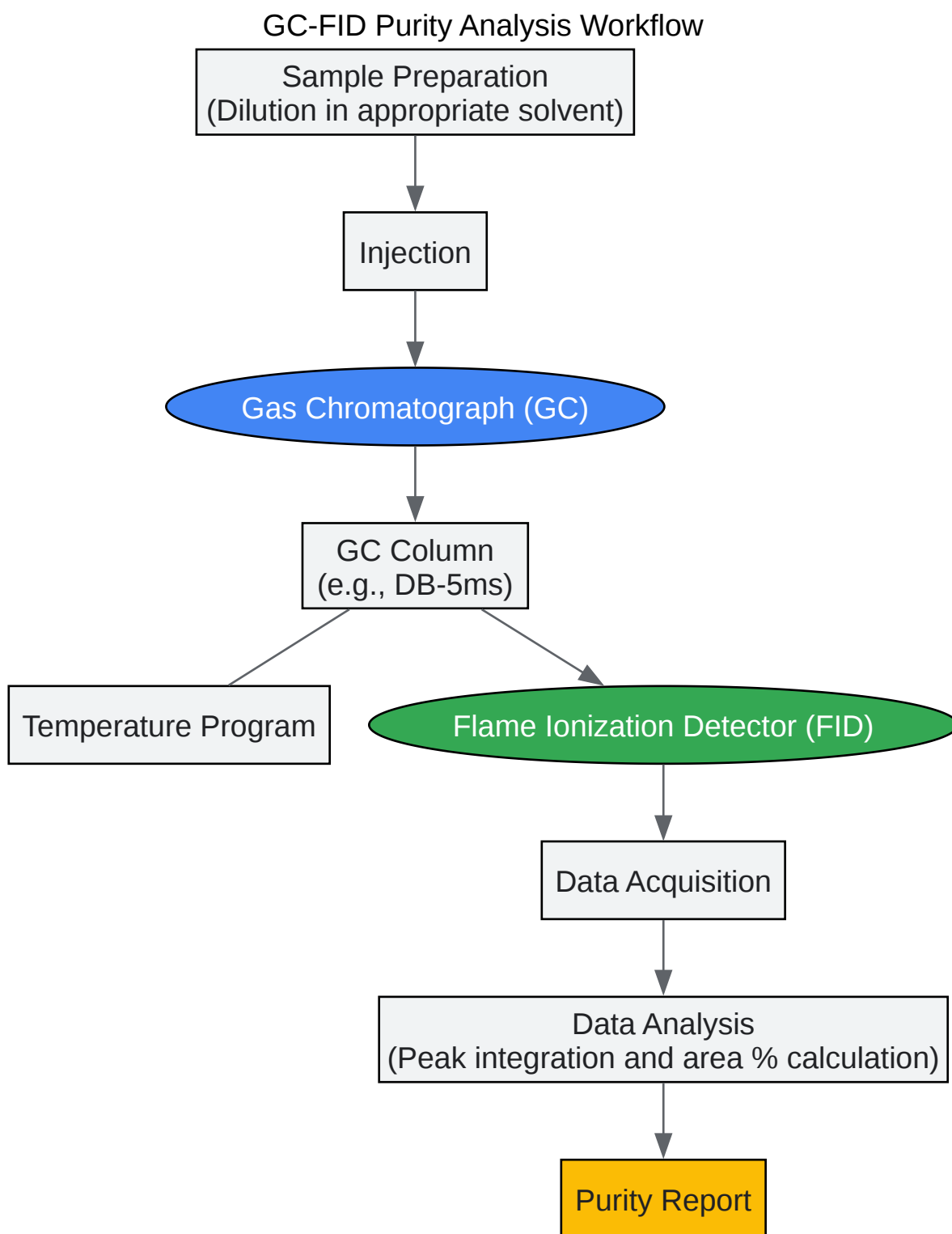
Experimental Protocols

Detailed methodologies for the characterization and quantification of **4-Methylanisole-d4** are provided below.

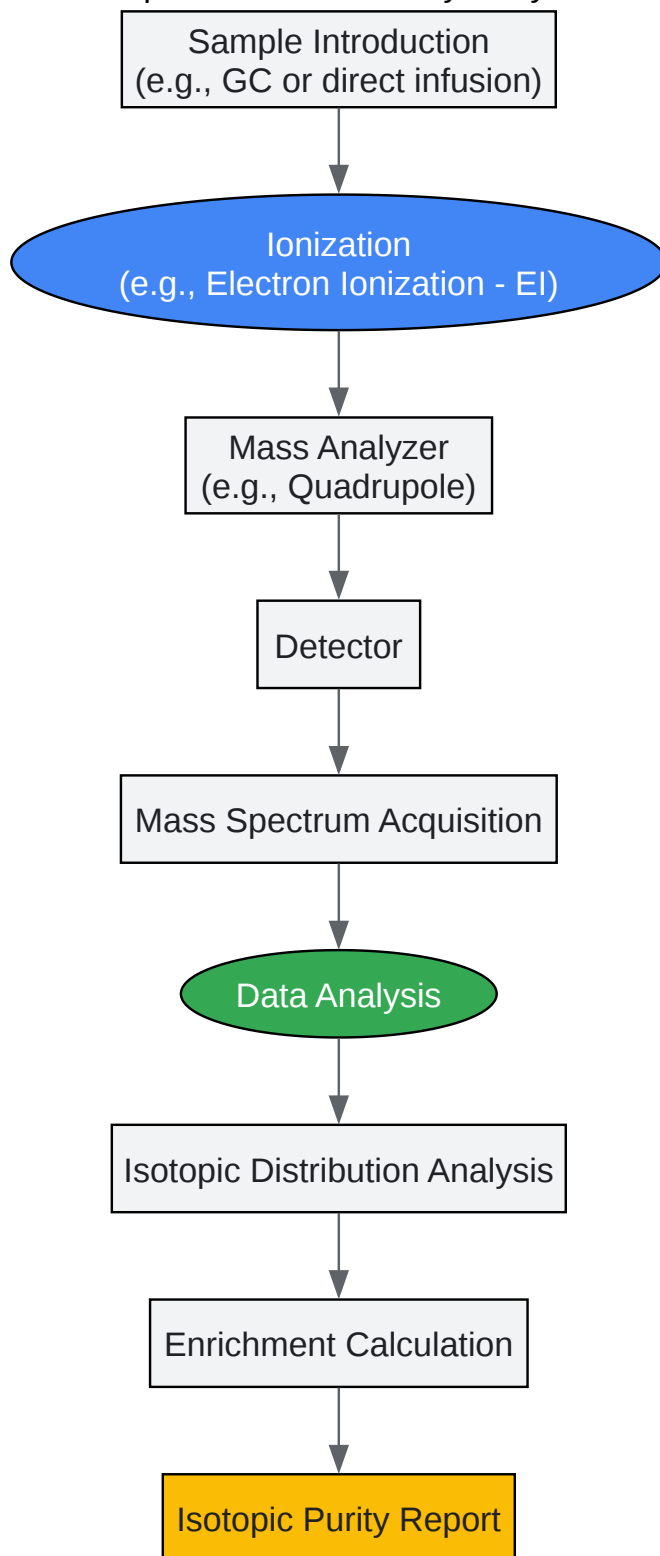
Synthesis of 4-Methylanisole-d4

A common synthetic route to **4-Methylanisole-d4** involves the methylation of deuterated p-cresol (p-cresol-d4).





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